

Personal protective equipment for handling PD98059

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Compound of Interest

Compound Name: PD98059

Cat. No.: B1684327

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Essential Safety and Handling Guide for PD98059

PD98059 is a potent and selective, cell-permeable inhibitor of the MAP kinase kinase (MEK/MKK) and the upstream kinase that activates it.^{[1][2][3]} It is widely used in research to study the MAPK/ERK signaling pathway.^[4] As with any chemical, proper handling and personal protective equipment are crucial to ensure laboratory safety. This guide provides the essential procedures for the safe handling, storage, and disposal of **PD98059**.

Hazard Identification and Safety Precautions

While detailed toxicity data is not readily available, **PD98059** should be considered hazardous until more information is known.^[1] It is supplied as a pale yellow, crystalline solid.^[1] Direct contact with the eyes, skin, or respiratory tract should be avoided. Do not ingest or inhale the compound.^[1] Always wash hands thoroughly after handling.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **PD98059**. This equipment should be used in a well-ventilated area, preferably within a chemical fume hood.

Protection Type	Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles	Protects against splashes and airborne particles.[5][6]
Skin Protection	Chemical-resistant lab coat or coveralls	Prevents contact with skin and personal clothing.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct dermal contact. Regularly inspect gloves for tears or holes and replace them before they are permeated by chemicals.[6][7]
Respiratory Protection	NIOSH-approved respirator (if not using a fume hood or if aerosolization is possible)	Prevents inhalation of the powdered form or aerosols from solutions.[5][7]

Operational and Disposal Plans

Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, store **PD98059** at -20°C for long-term stability.[1][8]
- The lyophilized powder is stable for at least 24 months when stored correctly.[8]

Preparing Stock Solutions:

- Before handling, ensure you are wearing the appropriate PPE as outlined above.
- Perform all weighing and solution preparation inside a chemical fume hood to avoid inhalation of the powder.
- **PD98059** is soluble in organic solvents like DMSO and DMF (dimethylformamide) at approximately 20 mg/mL.[1] It is also soluble in ethanol at around 0.5 mg/mL.[1]

- For a common 20 mM stock solution, reconstitute 5 mg of **PD98059** in 933.3 µl of anhydrous DMSO.[8]
- Once in solution, it is recommended to use within 3 months to maintain potency. Aliquot the solution into smaller volumes for single use to avoid repeated freeze-thaw cycles.[8]

Working with Solutions:

- When diluting the DMSO stock solution into aqueous buffers, be aware that **PD98059** has limited solubility.[1] It is not recommended to store aqueous solutions for more than one day. [1]

Spill and Emergency Procedures

Chemical Spills:

- Minor Spill: If a small amount of **PD98059** powder or solution is spilled, absorb it with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material into a sealed container for proper chemical waste disposal. Clean the spill area thoroughly.
- Major Spill: In the event of a large spill, evacuate the area immediately and prevent others from entering. Contact your institution's environmental health and safety department for assistance.[9]

Personal Exposure:

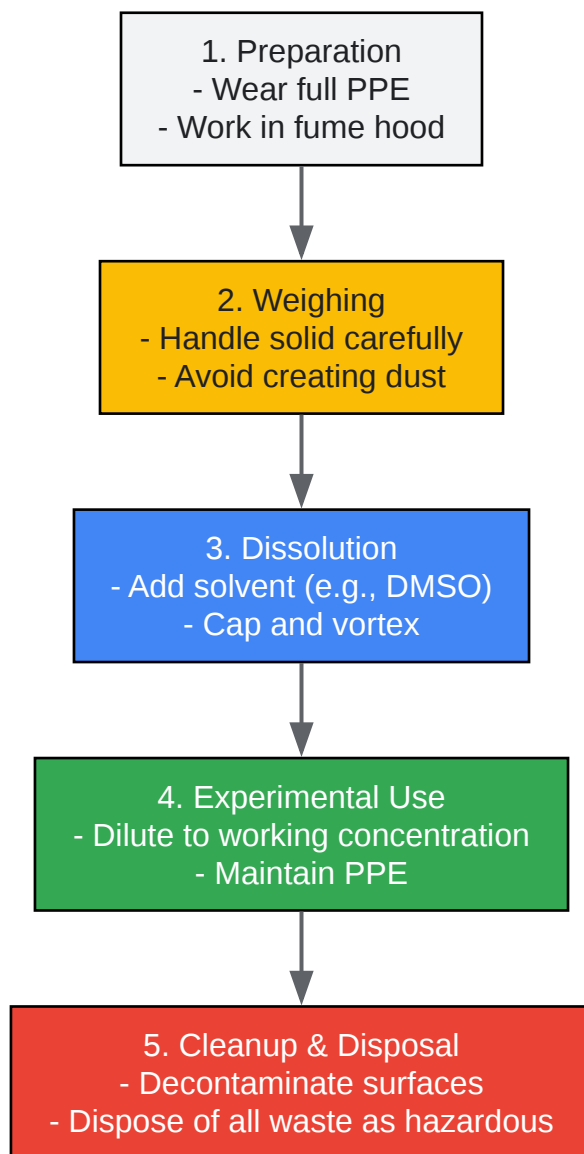
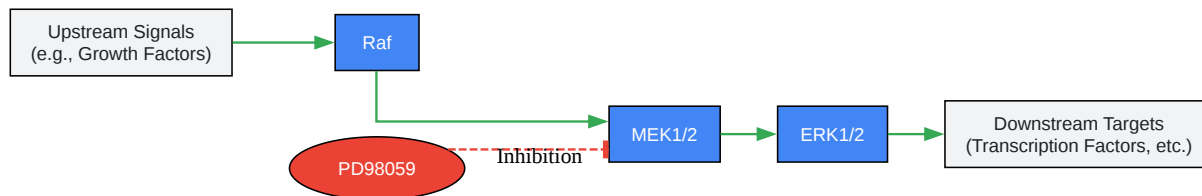
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[10] Remove any contaminated clothing.
- Eye Contact: Flush the eyes immediately with a gentle stream of tepid water for at least 15 minutes, holding the eyelids open.[9][11] Seek medical attention.
- Inhalation: Move to fresh air immediately.[12] If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Disposal Plan

All waste materials containing **PD98059**, including empty containers, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste. Dispose of this waste in accordance with your institution's and local environmental regulations. Do not dispose of it down the drain or in regular trash.

Visual Guides

The following diagrams illustrate the key pathways and workflows associated with **PD98059**.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. PD 98059 | MEK | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 3. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. [sams-solutions.com](https://www.sams-solutions.com) [[sams-solutions.com](https://www.sams-solutions.com)]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. PD98059 | Cell Signaling Technology [[cellsignal.com](https://www.cellsignal.com)]
- 9. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 10. biosafety.utk.edu [biosafety.utk.edu]
- 11. uwaterloo.ca [uwaterloo.ca]
- 12. [gov.uk](https://www.gov.uk) [[gov.uk](https://www.gov.uk)]
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